

# An In-depth Technical Guide to 3-Iodo-4-methylbenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Iodo-4-methylbenzoic acid

Cat. No.: B303332

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This whitepaper provides a comprehensive technical overview of **3-Iodo-4-methylbenzoic acid**, a key intermediate in organic synthesis and pharmaceutical research. It details the compound's physicochemical properties, synthesis protocols, significant applications, and essential safety information. The document is intended to serve as a practical guide for professionals engaged in chemical research and drug discovery, offering detailed experimental procedures and structured data for ease of reference and application.

## Introduction

**3-Iodo-4-methylbenzoic acid**, with the Chemical Abstracts Service (CAS) number 82998-57-0, is a halogenated aromatic carboxylic acid. Structurally, it is a derivative of benzoic acid, featuring an iodine atom at the meta-position and a methyl group at the para-position relative to the carboxyl group. This unique substitution pattern makes it a valuable and versatile building block in organic chemistry. Its utility is particularly pronounced in the synthesis of complex organic molecules, including pharmaceutical intermediates and radiolabeling agents. This guide consolidates critical data and methodologies related to **3-Iodo-4-methylbenzoic acid** to support its effective use in a laboratory and developmental setting.

## Physicochemical and Structural Data

The fundamental properties of **3-Iodo-4-methylbenzoic acid** are summarized below. This data is essential for its handling, reaction setup, and analytical characterization. The compound typically appears as a beige to brown crystalline powder.

Property	Value	Reference
CAS Number	82998-57-0	
Molecular Formula	C <sub>8</sub> H <sub>7</sub> IO <sub>2</sub>	
Molecular Weight	262.04 g/mol	
Melting Point	210-212 °C (lit.)	
Boiling Point	355.2 ± 30.0 °C (at 760 mmHg, estimate)	
Density	1.867 ± 0.06 g/cm <sup>3</sup> (estimate)	
Solubility	Soluble in Methanol	
InChI Key	LDDHMKANNXWUAK-UHFFFAOYSA-N	
SMILES String	Cc1ccc(cc1I)C(O)=O	

## Synthesis of 3-Iodo-4-methylbenzoic Acid

The most commonly cited synthesis of **3-Iodo-4-methylbenzoic acid**

- To cite this document: BenchChem. [An In-depth Technical Guide to 3-Iodo-4-methylbenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b303332#3-iodo-4-methylbenzoic-acid-cas-number\]](https://www.benchchem.com/product/b303332#3-iodo-4-methylbenzoic-acid-cas-number)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)